

Application Notes and Protocols: Ethacure 300 for Reaction Injection Molding (RIM) Applications

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Compound of Interest

Compound Name: Ethacure 300

Cat. No.: B8083435

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Introduction

Ethacure 300 is a liquid aromatic diamine curative that serves as a highly effective chain extender for polyurethane and polyurea elastomers, particularly in Reaction Injection Molding (RIM) applications.[1][2][3] Chemically, it is primarily composed of dimethylthiotoulenediamine (DMTDA).[4] Its liquid form at room temperature offers significant processing advantages over solid curatives like MOCA, including ease of handling and elimination of melting steps.[1][5]

Ethacure 300 is known for its low chronic toxicity, making it a safer alternative in many applications.[2][4][6]

Polymers cured with **Ethacure 300** exhibit excellent physical properties, including high tensile strength, hardness, modulus, and elongation at break.[2] In RIM processes, it is often used to produce parts that are strong, flexible, and lightweight.[7] These characteristics make it suitable for a wide range of applications, including automotive parts like bumpers and fenders, as well as other industrial components.[7]

Physicochemical Properties of Ethacure 300

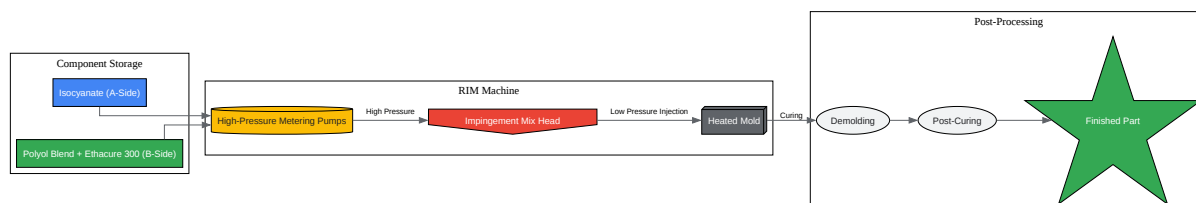
A summary of the typical physical and chemical properties of **Ethacure 300** is presented in the table below. These properties are crucial for understanding its behavior during RIM processing.

Property	Value	Unit
Appearance	Clear to light amber, low viscosity liquid	-
Chemical Name	1,3-Benzenediamine, 4-methyl-2,6-bis(methylthio)- and 1,3-Benzenediamine, 2-methyl-4,6-bis(methylthio)-	-
Equivalent Weight	107	g/eq
Molecular Weight	214	g/mol
Specific Gravity @ 20°C (68°F)	1.208	-
Viscosity @ 20°C (68°F)	690	cSt
Viscosity @ 25°C (77°F)	420	cP
Boiling Point	353	°C
Flash Point (PMCC)	176	°C
Moisture Content	< 0.10	%

Data sourced from multiple technical data sheets.[\[1\]](#)[\[6\]](#)[\[8\]](#)[\[9\]](#)

Reaction Injection Molding (RIM) Process Overview

The RIM process involves the high-pressure impingement mixing of two reactive liquid components, typically an isocyanate and a polyol blend, which are then injected at low pressure into a closed mold.[\[7\]](#)[\[10\]](#)[\[11\]](#) An exothermic chemical reaction occurs within the mold, leading to the formation of the polymer part.[\[10\]](#) **Ethacure 300** is incorporated into the polyol or "B-side" of the system, where it reacts with the isocyanate or "A-side" to form urea linkages, creating a polyurea or polyurethane-urea hybrid elastomer.

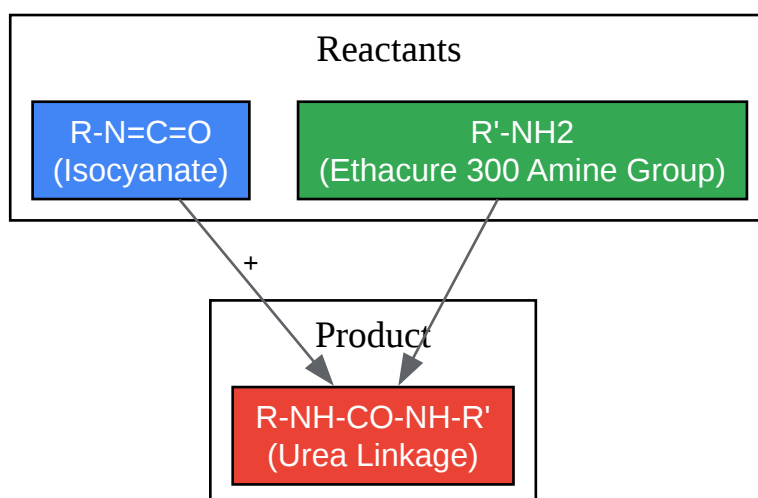


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Figure 1: Reaction Injection Molding (RIM) process workflow.

Chemical Reaction in RIM

The primary reaction involving **Ethacure 300** in a RIM system is the formation of a urea linkage through the reaction of its amine groups with the isocyanate groups of the prepolymer. This reaction is typically very fast, contributing to the short cycle times characteristic of RIM.



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Figure 2: Formation of a urea linkage.

Experimental Protocols

Protocol 1: Preparation of RIM Formulation

Objective: To prepare the "B-side" component of the RIM system containing **Ethacure 300**.

Materials:

- Polyether or polyester polyol
- **Ethacure 300**
- Surfactants, catalysts, blowing agents (as required by the specific formulation)
- Isocyanate prepolymer ("A-side")
- Dry nitrogen
- Suitable mixing vessel

Procedure:

- Ensure the mixing vessel is clean and dry to prevent moisture contamination.
- Blanket the vessel with dry nitrogen.
- Add the calculated amount of polyol to the mixing vessel.
- While stirring, add any other components of the B-side formulation, such as surfactants and catalysts.
- Calculate the required amount of **Ethacure 300** based on the desired stoichiometry (typically 95% theory is recommended).^[8]^[12] The amount of **Ethacure 300** can be calculated using the following formula: Amount of **Ethacure 300** (pph) = (%NCO of prepolymer × 2.55 × %Theory)^[8]^[12] (Note: %Theory is expressed as a decimal, e.g., 95% = 0.95)
- Slowly add the calculated amount of **Ethacure 300** to the polyol blend under continuous agitation.
- Mix until a homogeneous blend is achieved.
- Store the prepared "B-side" under a dry nitrogen blanket until use.^[8]^[12]

Protocol 2: RIM Processing

Objective: To produce a polyurethane-urea elastomer part using the prepared formulation.

Equipment:

- High-pressure RIM machine
- Heated mold
- Personal Protective Equipment (PPE): safety glasses, gloves

Procedure:

- Machine Setup:
 - Load the isocyanate prepolymer into the "A-side" tank of the RIM machine.

- Load the prepared **Ethacure 300**/polyol blend into the "B-side" tank.
- Blanket both tanks with dry nitrogen to prevent moisture contamination.[8]
- Set the component temperatures as per the recommendations for the specific polyol and isocyanate system (typically between 63°C and 80°C for the prepolymer).[9]
- Mold Preparation:
 - Preheat the mold to the desired temperature, generally between 80°C and 100°C.[8][12]
 - Apply a suitable mold release agent if necessary.
- Injection:
 - Calibrate the RIM machine to ensure the correct mix ratio of "A-side" to "B-side" components.
 - Inject the mixed components into the heated mold. The injection pressure will be high at the mix head, but the mold filling occurs at a lower pressure.[7]
- Curing and Demolding:
 - Allow the part to cure in the mold. Demold time will vary depending on the part size and formulation but can be as short as 20 minutes for smaller parts.[12]
 - Carefully open the mold and eject the finished part.

Protocol 3: Post-Curing

Objective: To enhance the physical properties of the demolded part.

Equipment:

- Calibrated oven

Procedure:

- Place the demolded part in an oven.

- For TDI-based polyether and polyester prepolymers, a typical post-cure cycle is 16 hours at 100°C.[\[8\]](#)[\[12\]](#)
- Allow the part to cool to room temperature before handling and testing.

Safety and Handling

- Always handle **Ethacure 300** in a well-ventilated area.[\[1\]](#)
- Wear appropriate PPE, including safety glasses and chemical-resistant gloves.[\[1\]](#)[\[13\]](#)
- In case of skin contact, wash the affected area with soap and water.[\[12\]](#)[\[13\]](#) In case of eye contact, flush with water for 15 minutes and seek medical attention.[\[12\]](#)[\[13\]](#)
- Store **Ethacure 300** in sealed containers, protected from moisture and heat, under a dry nitrogen blanket.[\[9\]](#)[\[12\]](#)[\[14\]](#)
- In case of a spill, contain it with absorbent materials and prevent it from entering waterways.[\[12\]](#)[\[13\]](#)
- Consult the Safety Data Sheet (SDS) for complete safety and handling information before use.[\[1\]](#)[\[2\]](#)

Quantitative Data Summary

The following table summarizes the effect of stoichiometry on the physical properties of a typical polyurethane elastomer cured with **Ethacure 300**.

% Theory	Effect on Properties
85%	Improved compression set, increased 300% modulus
95%	Generally recommended for a balanced property profile
105%	Enhanced tear strength and elongation

Data sourced from Era Polymers technical datasheet.[\[8\]](#)[\[12\]](#)

Disclaimer: This information is for general guidance and is not a substitute for your own testing. [5][8] Users should conduct their own comprehensive testing to determine the suitability of **Ethacure 300** for their specific application.[5][8]

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